

2-Bromo-4-hydroxybenzonitrile melting point

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Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzonitrile

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An In-Depth Technical Guide to the Melting Point of **2-Bromo-4-hydroxybenzonitrile**

Abstract

This technical guide provides a comprehensive examination of the melting point of **2-Bromo-4-hydroxybenzonitrile** (CAS No: 82380-17-4), a critical physicochemical property for its identification, purity assessment, and application in research and development. Authored from the perspective of a Senior Application Scientist, this document synthesizes theoretical principles with practical, field-proven methodologies. We will explore the significance of melting point determination, present a detailed protocol using modern instrumentation, and discuss the interpretation of experimental data. The guide is intended for researchers, chemists, and quality control professionals who require a robust understanding and a reliable method for characterizing this compound.

Introduction to 2-Bromo-4-hydroxybenzonitrile

2-Bromo-4-hydroxybenzonitrile is a substituted aromatic compound that serves as a valuable building block in organic synthesis. Its molecular structure, featuring a nitrile, a hydroxyl, and a bromine group on a benzene ring, makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.

Accurate characterization of its physical properties is paramount for its effective use. Among these, the melting point is a fundamental and highly informative parameter. It provides a quick and cost-effective means to confirm the identity of the material and to gauge its purity.

Table 1: Physicochemical Properties of **2-Bromo-4-hydroxybenzonitrile**

| Property | Value | Source |
|---------------------------|------------------------------------|-----------|
| CAS Number | 82380-17-4 | [1][2][3] |
| Molecular Formula | C ₇ H ₄ BrNO | [1][2][4] |
| Molecular Weight | 198.02 g/mol | [1][4] |
| Appearance | White to off-white solid | [1] |
| Melting Point | 151 °C | [1] |
| Boiling Point (Predicted) | 347.4 ± 32.0 °C | [1] |
| Density (Predicted) | 1.79 ± 0.1 g/cm ³ | [1] |
| pKa (Predicted) | 6.88 ± 0.18 | [1] |

The Significance of Melting Point in Compound Characterization

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a very narrow temperature range, often referred to as a "sharp" melting point.[5] This characteristic sharpness is a direct consequence of the uniform, well-ordered crystalline lattice structure.

The true value of melting point determination in a research and drug development setting lies in its dual application:

- **Identification:** Every pure crystalline compound has a characteristic melting point. While not unique, it serves as a crucial data point, alongside spectroscopic data (NMR, IR, MS), for confirming a compound's identity. A common verification technique is the "mixed melting point" determination, where a 50:50 mixture of an unknown sample and a known, authentic standard is analyzed.[6] If the unknown is identical to the standard, the mixture's melting point will be sharp and unchanged. If they are different, the melting point will be depressed and broadened.[6]
- **Purity Assessment:** The presence of even small amounts of impurities disrupts the crystal lattice, which requires less energy to break down.[6] This results in two observable effects: a

depression of the melting point and a broadening of the melting range.[6] Therefore, a broad melting range (typically greater than 2 °C) is a strong indicator of an impure sample. For a high-purity sample of **2-Bromo-4-hydroxybenzonitrile**, a sharp melting point around the literature value is expected.

Experimental Determination of Melting Point

The following protocol describes a robust method for determining the melting point of **2-Bromo-4-hydroxybenzonitrile** using a modern digital melting point apparatus, such as a Vernier Melt Station or similar equipment.[5] This approach offers superior accuracy, reproducibility, and ease of use compared to traditional oil bath methods.

Apparatus and Materials

- Apparatus: Digital Melting Point Apparatus (e.g., Vernier Melt Station, Stuart® SMP10, or equivalent).
- Capillary Tubes: Standard melting point capillary tubes (sealed at one end).
- Sample: High-purity **2-Bromo-4-hydroxybenzonitrile**.
- Tools: Spatula, watch glass or weighing paper, tamping rod or glass tube for packing.
- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves.

Safety Precautions

2-Bromo-4-hydroxybenzonitrile is a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[3][4]

- Handling: Always handle the compound in a well-ventilated area or a chemical fume hood.[7] Avoid generating dust.[7]
- PPE: Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[8]
- Spills: In case of a spill, avoid dust formation. Collect the material using appropriate methods and dispose of it as hazardous waste.[7]

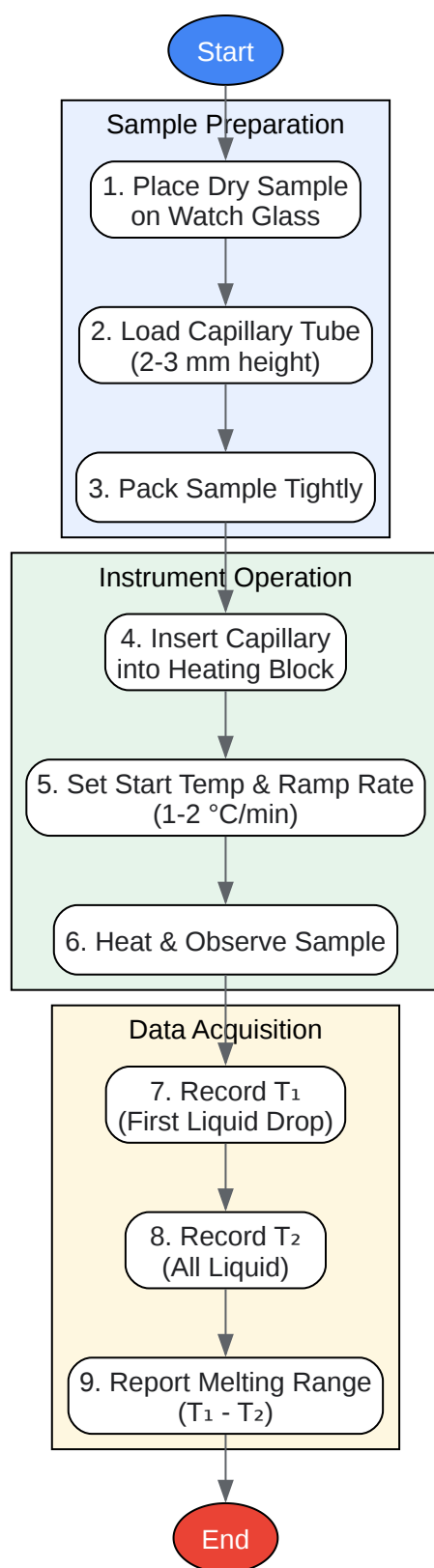
- First Aid: In case of contact, wash skin thoroughly with soap and water. For eye contact, rinse cautiously with water for several minutes.^[7] If inhaled, move the person to fresh air.^[7] Seek immediate medical attention if symptoms persist.

Detailed Experimental Protocol

- Sample Preparation: Place a small amount of dry **2-Bromo-4-hydroxybenzonitrile** powder onto a clean watch glass. The sample must be completely dry, as residual solvent can depress the melting point.
- Capillary Tube Loading: Invert a capillary tube and press the open end into the powder. A small amount of sample will be forced into the tube.
- Sample Packing: Tap the sealed end of the capillary tube gently on a hard surface to pack the sample down.^{[5][9]} Alternatively, drop the tube through a long, narrow glass tube onto the benchtop to achieve tight packing.^[6] The packed sample height should be no more than 2-3 mm for optimal heat transfer.^[5]
- Instrument Setup:
 - Ensure the digital melting point apparatus is clean and the heating block is at room temperature.
 - Insert the packed capillary tube into one of the heating block slots.
 - Set the starting temperature to approximately 20 °C below the expected melting point (e.g., set to 130 °C for a 151 °C expected value).
- Determination of Melting Range:
 - Rapid Heating (Optional): For an unknown compound, a rapid heating rate (10-20 °C/min) can be used to find an approximate melting point.^[5] This is not necessary if the literature value is known.
 - Slow Heating: When the temperature is within 10-15 °C of the expected melting point, reduce the heating rate to 1-2 °C per minute.^[6] A slow ramp rate is critical for an accurate reading, allowing the temperature of the sample and the thermometer to equilibrate.

- Observation: Observe the sample closely through the magnifying lens.
- Record T_1 : Note the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
- Record T_2 : Note the temperature at which the last solid crystal melts completely. This is the end of the melting range.
- Post-Measurement:
 - Record the melting range ($T_1 - T_2$).
 - Allow the apparatus to cool before performing another measurement.
 - Dispose of the used capillary tube in a designated glass waste container. Never re-melt a sample, as decomposition may have occurred.[9]

Experimental Workflow Diagram



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Caption: Workflow for determining the melting point of **2-Bromo-4-hydroxybenzonitrile**.

Data Interpretation and Expected Results

For a sample of **2-Bromo-4-hydroxybenzonitrile** with a purity of 98% or higher, the expected result is a sharp melting range.[1]

- Expected Melting Point: The literature value is 151 °C.[1]
- Ideal Melting Range: A high-purity sample should exhibit a melting range of 0.5-1.5 °C, for example, 150.5 °C - 151.5 °C.
- Indication of Impurity: If the observed melting range is broad (e.g., 145 °C - 149 °C) and the upper limit is below the literature value, the sample is likely impure. The synthesis of **2-Bromo-4-hydroxybenzonitrile** often involves reactants like 2-bromo-4-methoxybenzonitrile and reagents like boron tribromide, followed by purification via silica gel chromatography.[2] Incomplete reaction or purification could leave starting materials or byproducts, leading to a depressed and broadened melting range.

Conclusion

The melting point is a foundational characteristic of **2-Bromo-4-hydroxybenzonitrile**, providing essential information for identity confirmation and purity assessment. A reported melting point of 151 °C serves as the benchmark for this compound.[1] By adhering to the detailed experimental protocol outlined in this guide, researchers and scientists can reliably determine this value, ensuring the quality and suitability of the material for downstream applications. The observation of a sharp melting range close to the literature value provides a high degree of confidence in the sample's integrity, a cornerstone of scientific and developmental rigor.

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